

Compound of Interest

Compound Name: Methyl arachidonate-13C4

Cat. No.: B15598850

An In-depth Examination of a Key Human Blood Serum Metabolite

Introduction

Methyl arachidonate, the methyl ester of the omega-6 polyunsaturated fatty acid arachidonic acid, is a naturally occurring metabolite in human blood:

Biochemical Profile and Metabolism

Methyl arachidonate is formed through the esterification of arachidonic acid with methanol.[1][3] While arachidonic acid is a well-established precurso

Quantitative Data in Human Serum

Precise quantitative data for methyl arachidonate in human serum is not extensively documented in publicly available literature. However, the concen

Analyte

Arachidonic Acid

Studies have shown that plasma levels of arachidonic acid can be altered in pathological conditions. For instance, deficiencies in plasma arachidonat

Signaling Pathways

Methyl arachidonate is a known activator of Protein Kinase C (PKC), a family of enzymes pivotal in controlling the function of other proteins through p

The broader arachidonic acid metabolic pathway, in which methyl arachidonate participates, is a complex network that generates a multitude of signa

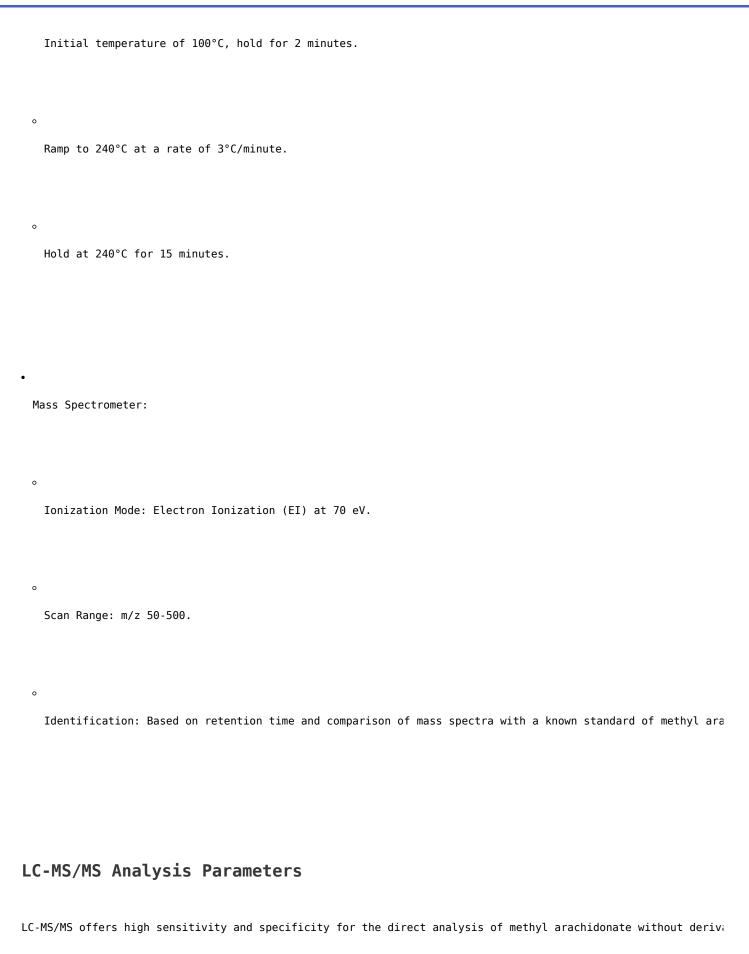
```
digraph "Arachidonic_Acid_Metabolism" {
  graph [rankdir="LR", splines=ortho, nodesep=0.4, width="7.6"];
  node [shape=rectangle, style="filled", fontname="Arial", fontsize=10, margin="0.2,0.1"];
  edge [arrowhead=normal, penwidth=1.5];
// Nodes
Membrane_Phospholipids [label="Membrane Phospholipids", fillcolor="#F1F3F4", fontcolor="#202124"];
Arachidonic Acid [label="Arachidonic Acid", fillcolor="#FBBC05", fontcolor="#202124"];
Methyl_Arachidonate [label="Methyl Arachidonate", fillcolor="#EA4335", fontcolor="#FFFFFF"];
PLA2 [label="PLA2", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFFF"];
Esterification [label="Esterification", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFFF"];
COX [label="Cyclooxygenase (COX)", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];
LOX [label="Lipoxygenase (LOX)", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];
Prostaglandins [label="Prostaglandins", fillcolor="#F1F3F4", fontcolor="#202124"];
Thromboxanes [label="Thromboxanes", fillcolor="#F1F3F4", fontcolor="#202124"];
Leukotrienes [label="Leukotrienes", fillcolor="#F1F3F4", fontcolor="#202124"];
PKC_Activation [label="Protein Kinase C\nActivation", fillcolor="#EA4335", fontcolor="#FFFFFF"];
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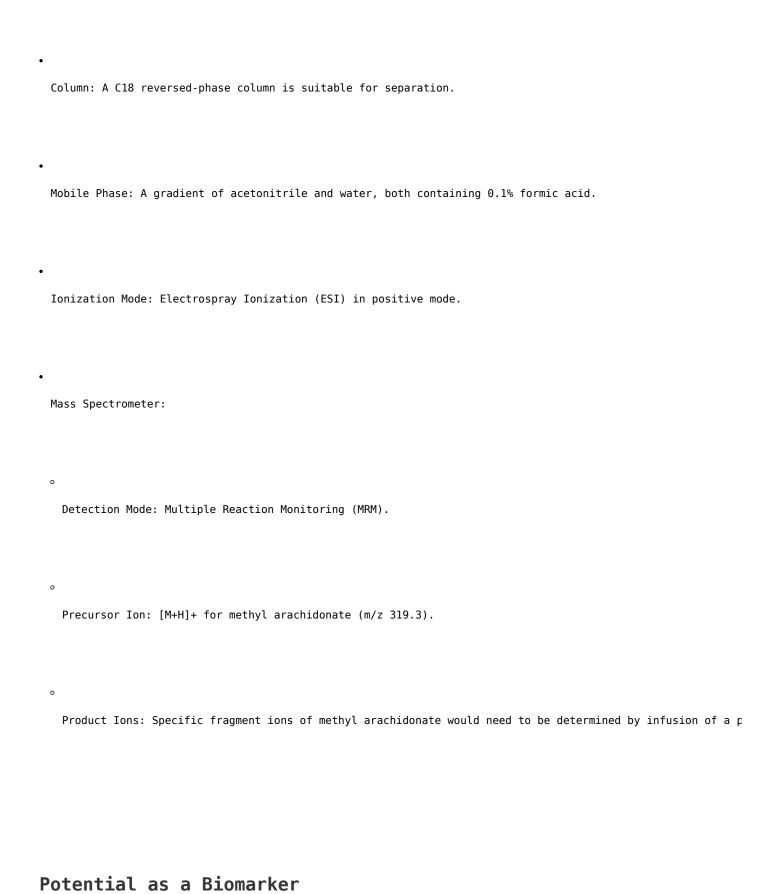
```
// Edges
Membrane_Phospholipids -> PLA2 [dir=none];
PLA2 -> Arachidonic_Acid;
Arachidonic_Acid -> Esterification [dir=none];
Esterification -> Methyl_Arachidonate;
Arachidonic_Acid -> COX;
Arachidonic_Acid -> LOX;
COX -> Prostaglandins;
COX -> Thromboxanes;
LOX -> Leukotrienes;
Methyl_Arachidonate -> COX [style=dashed];
Methyl_Arachidonate -> LOX [style=dashed];
Prostaglandins -> PKC_Activation [style=dashed];
Leukotrienes -> PKC_Activation [style=dashed];
}
Workflow for the analysis of fatty acid methyl esters by GC-MS.
GC-MS Analysis Parameters
 Column: A polar capillary column, such as a FAMEWAX or SP-2560, is recommended for the separation of FAMEs.
 Carrier Gas: Helium at a constant flow rate.
 Injector Temperature: 250°C.
 Oven Temperature Program:
```

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The role of fatty acid methyl esters as biomarkers is an emerging area of research. Alterations in the profile

Conclusion

Methyl arachidonate is a significant metabolite in human blood serum, intertwined with the complex and crucia

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